

2,2-Diethylbutanoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2,2-Diethylbutanoic acid**

Cat. No.: **B1594719**

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **2,2-Diethylbutanoic acid** (CAS No. 813-58-1) is a carboxylic acid with potential applications in scientific research, including its use as a fluorescent probe for messenger RNA (mRNA), an inhibitor of protein synthesis, and as an analog for the antiplatelet drug clopidogrel. [1] This guide provides a comprehensive overview of the known safety and handling precautions for **2,2-Diethylbutanoic acid** to ensure its safe use in a laboratory setting. It is imperative to note that while extensive information on its hazards is available, specific quantitative toxicity data such as LD50 and LC50 values are not readily found in publicly accessible databases. Therefore, a cautious and conservative approach to handling this compound is strongly recommended.

Hazard Identification and Classification

2,2-Diethylbutanoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its oral toxicity, and its irritant effects on the skin, eyes, and respiratory system.[2]

Table 1: GHS Classification of **2,2-Diethylbutanoic Acid**[2][3]

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation |
| Serious eye damage/eye irritation | 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity — Single exposure | 3 | H335: May cause respiratory irritation |

Pictogram:



Signal Word:Warning[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **2,2-Diethylbutanoic Acid**

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₈ H ₁₆ O ₂ | [4] |
| Molecular Weight | 144.21 g/mol | [2] |
| CAS Number | 813-58-1 | [4] |
| Appearance | Not specified, likely a liquid or low-melting solid | - |
| Melting Point | 39.5 °C | [4] |
| Boiling Point | 220-222 °C | [4] |
| Flash Point | 102.5 °C | [4] |
| Density | 0.9014 g/cm ³ at 25 °C | [4] |
| Vapor Pressure | 0.0275 mmHg at 25°C | [5] |
| Solubility | Information not available | - |
| pKa | 4.99 ± 0.15 (Predicted) | [5] |

Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **2,2-Diethylbutanoic acid**, strict adherence to safety protocols is essential.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors or mists.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Lab coats or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working outside a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

First Aid Measures

In case of exposure, immediate action is critical.

Table 3: First Aid Measures for **2,2-Diethylbutanoic Acid**

| Exposure Route | First Aid Instructions |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Fire and Explosion Hazards

While not highly flammable, **2,2-Diethylbutanoic acid** can burn.

- **Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- **Firefighting Procedures:** Wear self-contained breathing apparatus (SCBA) and full protective gear.
- **Hazardous Combustion Products:** May produce carbon monoxide and carbon dioxide upon combustion.

Storage and Disposal

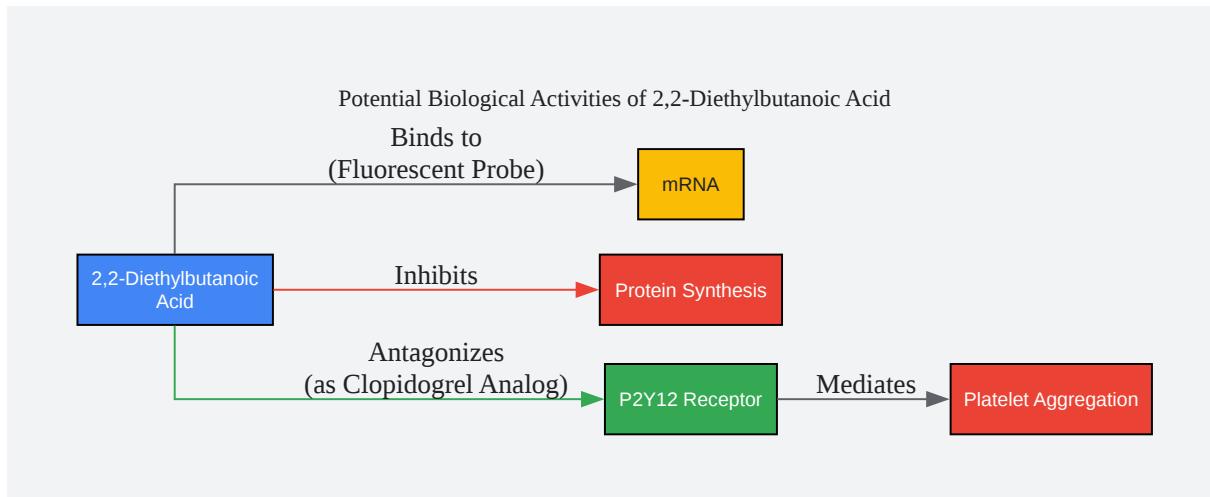
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the sewer system.

Toxicological Information

As previously stated, specific LD50 and LC50 data for **2,2-Diethylbutanoic acid** are not readily available. The GHS classification "Harmful if swallowed" (Acute Toxicity, Oral, Category 4) suggests a potential oral LD50 in the range of 300 to 2000 mg/kg for rats, but this is an estimation based on classification criteria and not from direct experimental data on this specific compound.

Potential Biological Activities and Mechanisms

Limited information suggests that **2,2-Diethylbutanoic acid** may have interesting biological activities. It has been described as a fluorescent probe for mRNA and an inhibitor of protein synthesis.^[1] It has also been used as an analog for clopidogrel, a known antiplatelet agent that acts as a P2Y12 receptor antagonist.^{[1][6]}

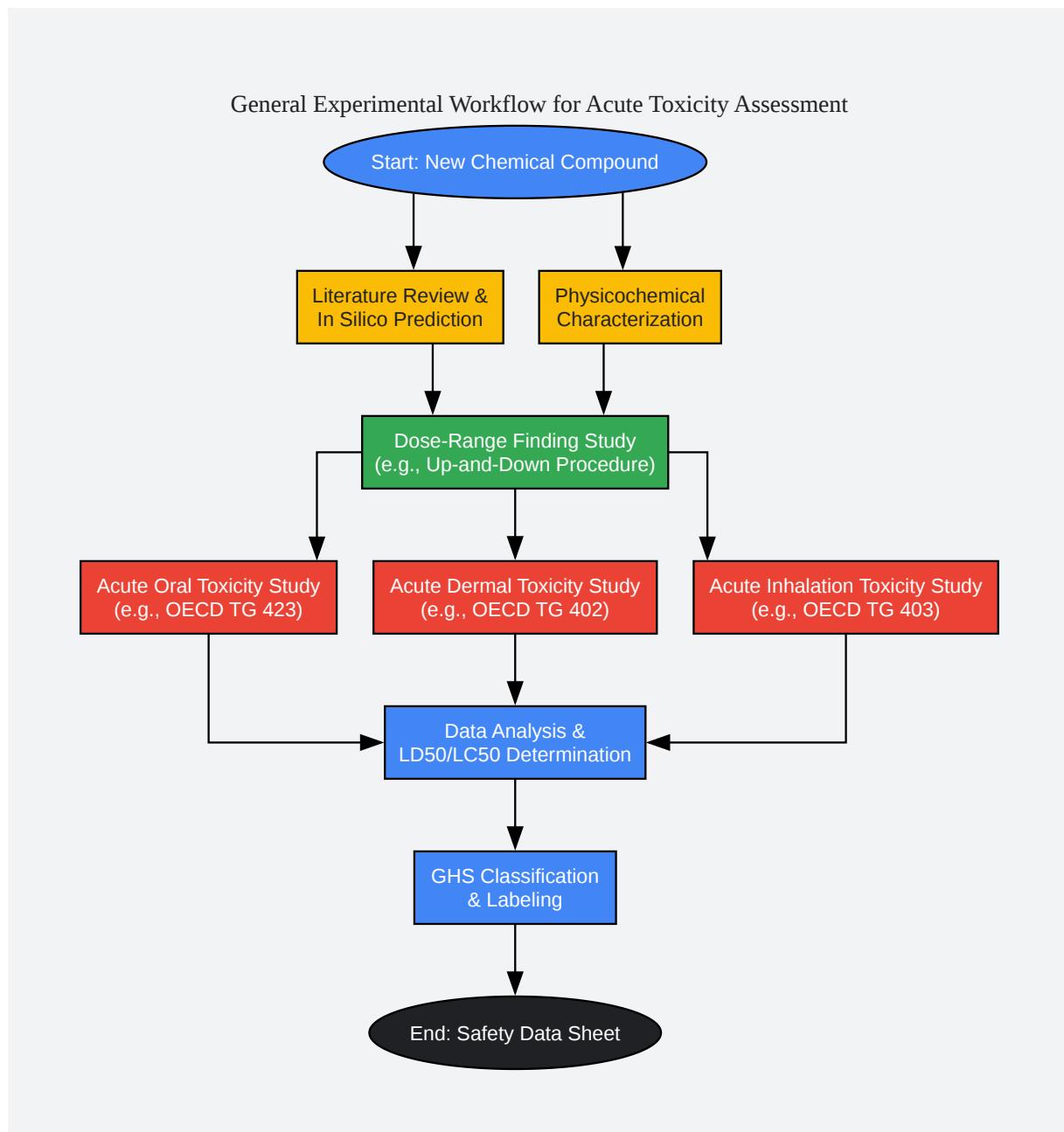


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Caption: Potential biological interactions of **2,2-Diethylbutanoic acid**.

Experimental Protocols: A General Framework

Specific experimental protocols for the safety assessment of **2,2-Diethylbutanoic acid** are not available in the reviewed literature. However, a general workflow for assessing the acute toxicity of a novel chemical compound is presented below.



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Caption: A generalized workflow for assessing the acute toxicity of a chemical.

Disclaimer: This guide is intended for informational purposes only and does not constitute a complete safety data sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling **2,2-Diethylbutanoic acid** and to consult the most up-to-date SDS provided by the supplier. All laboratory work should be conducted by trained personnel in a suitably equipped facility.

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